

Essential Safety and Logistics for Handling 2-Ethylnitrobenzene

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Compound of Interest		
Compound Name:	2-Ethylnitrobenzene	
Cat. No.:	B7770159	Get Quote

This document provides immediate, essential safety protocols and logistical plans for the handling and disposal of **2-Ethylnitrobenzene** (CAS No. 612-22-6). The following procedural guidance is designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Precautionary Measures

2-Ethylnitrobenzene is a yellow to light brown oily liquid that is irritating to the eyes, skin, and respiratory system.[1][2] It is also harmful if swallowed.[2] All personnel must be thoroughly familiar with the hazards before handling this chemical.

Key Hazards:

- Acute Toxicity (Oral): Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation.[1]
- Aquatic Hazard: Harmful to aquatic life with long-lasting effects.

Always handle **2-Ethylnitrobenzene** in accordance with good industrial hygiene and safety practices.[1]



Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent personal contact with **2-Ethylnitrobenzene**.

Protection Type	Specific Equipment	Purpose
Eye/Face Protection	Safety glasses with side- shields or chemical goggles.	To prevent eye contact from splashes or vapors.
Skin Protection	Chemical-resistant gloves (e.g., light weight rubber gloves). Protective clothing to prevent skin exposure.[2][3]	To avoid direct skin contact.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] If ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[4][5] For high concentrations, a full-face supplied air respirator may be necessary.[1]	To prevent inhalation of vapors or mists.[1]

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Ethylnitrobenzene** is crucial for safe handling and storage.



Property	Value	Source(s)
Molecular Formula	C8H9NO2	[2][6]
Molecular Weight	151.16 g/mol	[2][6]
Appearance	Yellow to light brown oily liquid	[1][2][6]
Melting Point	-13 to -10 °C	[1][2][6]
Boiling Point	234 - 236 °C	[1]
Flash Point	109 °C (closed cup)	[1]
Density	1.121 - 1.127 g/cm³ at 25°C	[1][2][6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, acetone, and ether.	[2][6]

Operational and Disposal Plans

The following sections provide step-by-step protocols for the safe handling, storage, and disposal of **2-Ethylnitrobenzene**.

Protocol for Safe Handling and Storage

Handling:

- Ventilation: Always handle 2-Ethylnitrobenzene in a well-ventilated area or under a chemical fume hood to minimize inhalation of vapors.[4]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[1] Do not breathe vapors or mists.[1]
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[5]
- Hygiene: Do not eat, drink, or smoke in areas where the chemical is handled.[3] Wash hands thoroughly after handling.[1] Contaminated work clothes should be laundered separately before reuse.[5]







Ignition Sources: Keep away from open flames, hot surfaces, and other sources of ignition.
 [4]

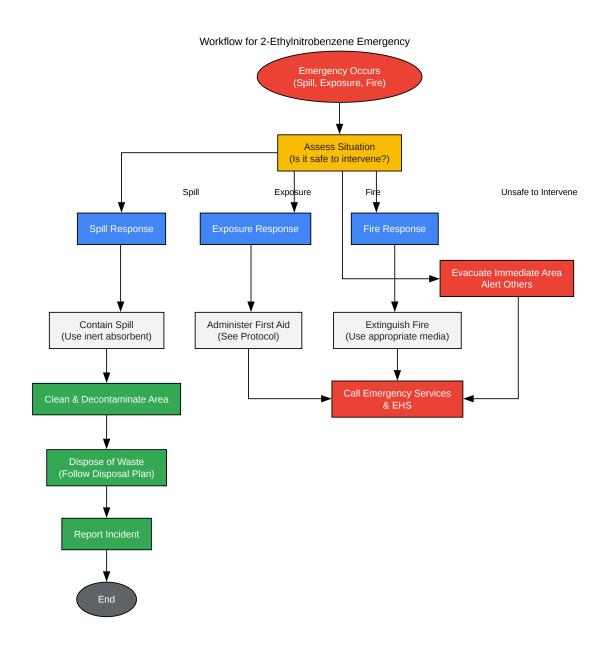
Storage:

- Container: Store in the original, tightly closed container.[1]
- Location: Store in a cool, dry, and well-ventilated area.[1]
- Segregation: Store away from incompatible materials such as reducing agents, acids, bases, alkali metals, and oxidizing agents.[4]
- Integrity: Opened containers must be carefully resealed and kept upright to prevent leakage.
 [1]

Emergency Protocols

Immediate and appropriate response is critical in the event of an emergency involving **2-Ethylnitrobenzene**.





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Caption: Emergency response workflow for **2-Ethylnitrobenzene** incidents.



In all cases of exposure, consult a physician and show them the Safety Data Sheet.[1]

- Inhalation: Move the person to fresh air.[1] If breathing is difficult, give oxygen.[5] If the person is not breathing, give artificial respiration and seek immediate medical attention.[1][5]
- Skin Contact: Immediately wash off with soap and plenty of water.[1] Remove contaminated clothing and shoes.[5] Seek medical advice if irritation persists.[7]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, including under the eyelids.[1][4] Remove contact lenses if present and easy to do.[8] Consult a physician immediately.[1]
- Ingestion: Do NOT induce vomiting.[4] Never give anything by mouth to an unconscious person.[1] Rinse mouth with water and call a poison control center or doctor immediately.[1] [4]
- Evacuate: Evacuate personnel to a safe area.[1]
- Ventilate: Ensure adequate ventilation.[1]
- Prevent Contact: Wear appropriate PPE to avoid breathing vapors and contact with skin or eyes.[1]
- Containment: Prevent the product from entering drains.[1] Contain the spill using sand, earth, or other inert absorbent material.[1]
- Collection: Soak up the spill with the inert absorbent material and collect it into a suitable, closed, and labeled container for disposal as hazardous waste.[1]
- Decontamination: Clean the spill area thoroughly.

Disposal Plan

All waste materials must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

Protocol for Waste Disposal:



- Containerization: Collect all 2-Ethylnitrobenzene waste, including contaminated absorbent materials, in a suitable, closed, and clearly labeled container.[1]
- Storage Pending Disposal: Store the waste container in a designated, secure area away from incompatible materials.
- Professional Disposal: Arrange for the disposal of the hazardous waste through an authorized waste disposal company. Do not dispose of the material down the drain or into the environment.[1]
- Documentation: Maintain all necessary records of the disposal process as required by your institution and local regulations.

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